

Personal protective equipment for handling Diethylene glycol diacetate

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Compound of Interest

Compound Name: *Diethylene glycol diacetate*

Cat. No.: *B166463*

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Essential Safety and Handling Guide for Diethylene Glycol Diacetate

This guide provides immediate and essential safety protocols, operational plans, and disposal information for the handling of **Diethylene glycol diacetate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Overview

Diethylene glycol diacetate is a combustible liquid that may cause irritation to the eyes, skin, and respiratory tract.^[1] Ingestion can lead to more severe effects, including stupor or coma.^[2] ^[3] It is crucial to handle this chemical with appropriate care and the personal protective equipment outlined below.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure when handling **Diethylene glycol diacetate**. The following equipment should be used:

- Eye and Face Protection: Wear tightly fitting safety goggles or chemical safety goggles that conform to EU EN166 or OSHA 29 CFR 1910.133 standards.^{[1][2]} A face shield may also be appropriate for splash protection.^[3]

- Skin Protection: Chemical-resistant gloves are required to prevent skin contact.[1][2] Always inspect gloves for integrity before use.[2][4] Wear protective clothing, such as a lab coat or a chemical-resistant apron, to prevent skin exposure.[1][5]
- Respiratory Protection: Work in a well-ventilated area to keep airborne concentrations low.[1] If ventilation is inadequate, exposure limits are exceeded, or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors.[1][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **Diethylene glycol diacetate** for easy reference.

| Property | Value |
|--------------------------|-------------------------------------|
| Molecular Formula | C6H10O4 |
| Molecular Weight | 146.14 g/mol [7] |
| Boiling Point | 190-191°C (374-375.8°F)[1][7] |
| Flash Point | 82 - 88°C (179.6 - 191°F)[1][5] |
| Autoignition Temperature | 481 - 482°C (897.8 - 899.6°F)[1][5] |
| Density | 1.104 g/cm³[1] |
| Vapor Pressure | < 1 mm Hg @ 25°C[1] |
| Solubility in Water | 160 g/L (20°C)[1] |
| Lower Explosion Limit | 1.6%[1][5] |
| Upper Explosion Limit | 8.4%[1][5] |

Operational Plan: Safe Handling and Storage

Handling:

- Ensure adequate ventilation in the handling area.[1][2]

- Wear all required personal protective equipment as specified above.[4]
- Avoid contact with skin and eyes.[1][2]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][4]
- Use non-sparking tools and explosion-proof equipment.[2]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.[5]

Storage:

- Store in a tightly closed container.[1]
- Keep in a cool, dry, and well-ventilated area.[1][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][5]
- Keep away from sources of ignition.[1][8]

Emergency and Disposal Plan

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][4]
- Skin Contact: Remove contaminated clothing and flush the skin with plenty of water for at least 15 minutes. If irritation develops or persists, get medical aid.[1]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[1][2]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate

medical aid.[1][2]

Spill Response:

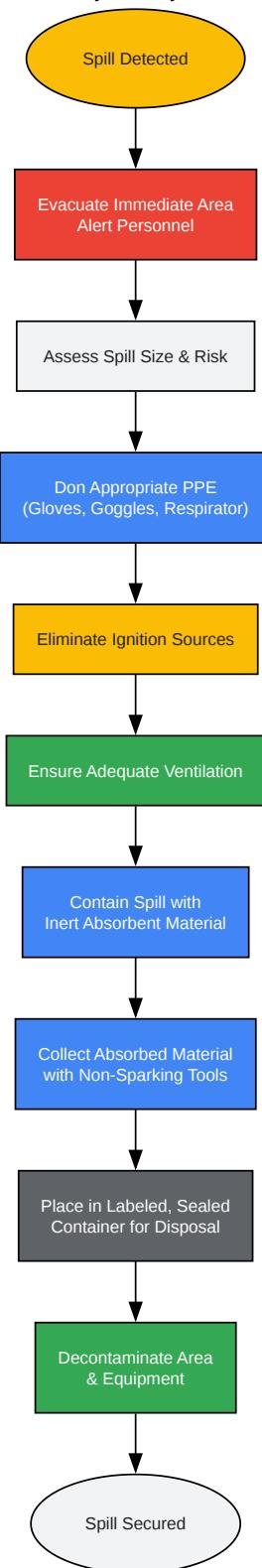
- Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Eliminate all sources of ignition.[9]
- Wear appropriate PPE, including respiratory protection, gloves, and safety goggles.[2]
- Contain the spill using inert materials like vermiculite, sand, or earth.[1]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[2][9]

Disposal:

- Waste material must be disposed of in accordance with federal, state, and local environmental regulations.[1][10]
- It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[10]
- Consult with waste disposal services to ensure complete and accurate classification and disposal.[8]

Experimental Workflow: Chemical Spill Response

Workflow for Diethylene Glycol Diacetate Spill

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Caption: Logical workflow for responding to a chemical spill.

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